

Application Notes and Protocols: R121919

Solubility in DMSO and Ethanol

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Compound of Interest

Compound Name: R121919

Cat. No.: B1676987

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Audience: Researchers, scientists, and drug development professionals.

Introduction

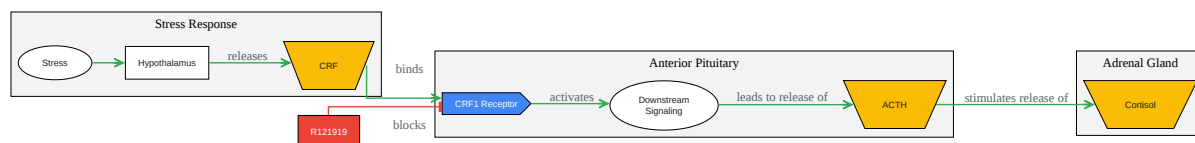
R121919, also known as NBI-30775, is a potent and selective antagonist of the corticotropin-releasing factor receptor 1 (CRF1).[1] It has been investigated for its anxiolytic and antidepressant properties, which are attributed to its ability to block the effects of corticotropin-releasing factor (CRF) in the brain.[2][3][4] The dysregulation of the CRF system, particularly through the CRF1 receptor, is implicated in the pathophysiology of stress-related disorders like depression and anxiety.[2][5] **R121919**'s mechanism of action involves antagonizing the action of CRH at the CRF1 receptor, thereby modulating the hypothalamic-pituitary-adrenal (HPA) axis and other neural circuits involved in the stress response.[2][6][7]

Properly solubilizing **R121919** is a critical first step for in vitro and in vivo studies. This document provides detailed information on the solubility of **R121919** in dimethyl sulfoxide (DMSO) and ethanol, along with protocols for preparing stock solutions and a general method for solubility determination.

R121919 Signaling Pathway

R121919 acts as an antagonist at the CRF1 receptor. In conditions of stress, CRF is released from the hypothalamus and binds to CRF1 receptors in the anterior pituitary. This binding event initiates a signaling cascade, a key part of the HPA axis, which ultimately leads to the

production of cortisol. **R121919** competitively binds to the CRF1 receptor, preventing CRF from binding and thereby inhibiting the downstream signaling cascade.



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Figure 1: R121919 Mechanism of Action.

Quantitative Solubility Data

The solubility of **R121919** in DMSO and ethanol is summarized below. It is important to note that hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound.[1] Therefore, using a fresh, unopened container of DMSO is highly recommended for achieving optimal dissolution.[1] Assistance from sonication or gentle warming may be necessary to fully dissolve the compound at higher concentrations.[1][8]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Ethanol	100	262.79	Requires sonication. [1]
41.7	100		
DMSO	6.2	16.29	Requires sonication; use of newly opened DMSO is recommended.[1]
4.17	10	Requires gentle warming.[8]	

Molecular Weight of **R121919**: 380.53 g/mol Molecular Weight of **R121919** hydrochloride: 416.99 g/mol [8]

Experimental Protocols

Protocol for Preparation of Stock Solutions

This protocol outlines the steps for preparing stock solutions of **R121919** in either DMSO or ethanol.

Materials:

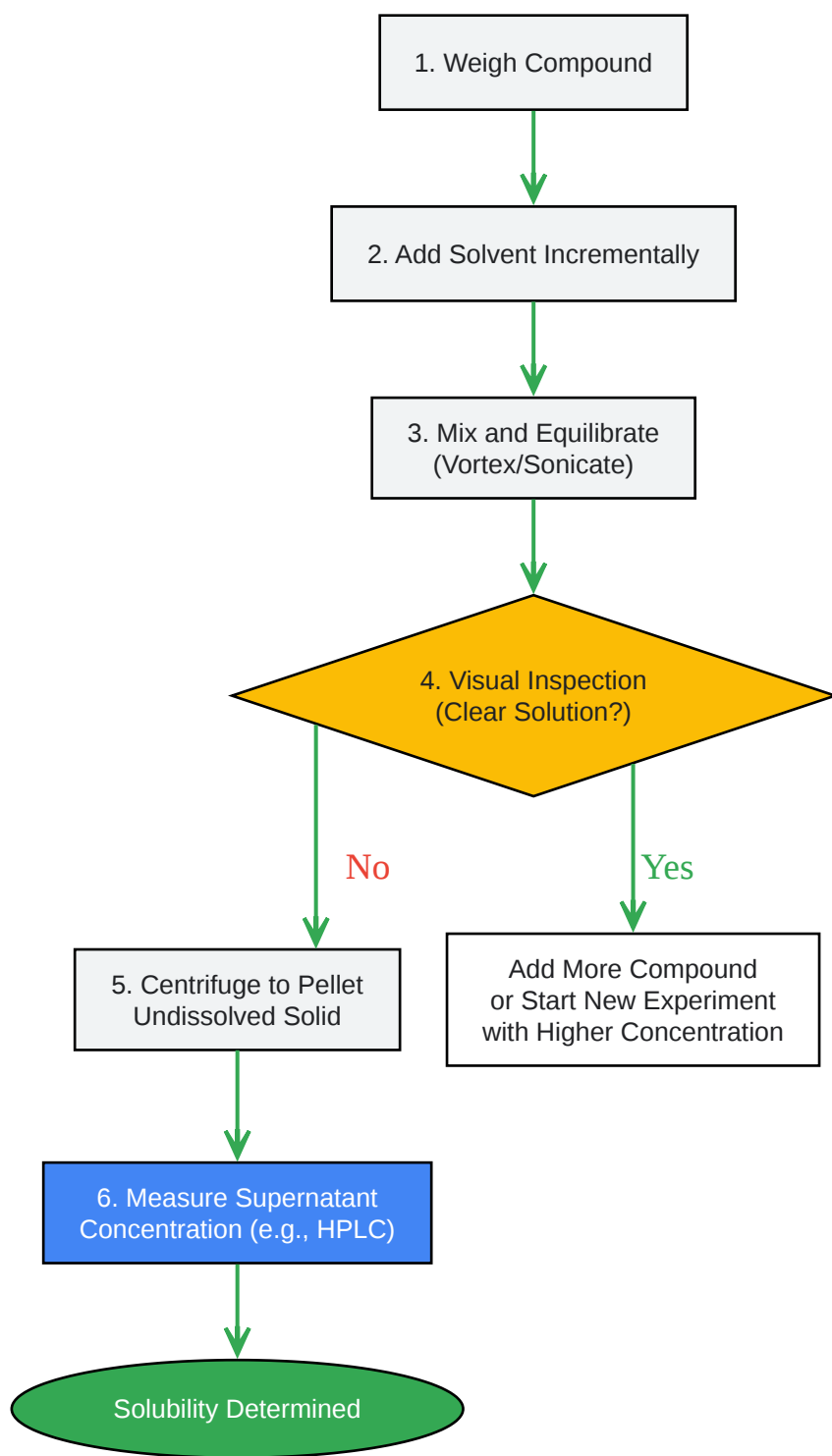
- **R121919** powder
- Anhydrous ethanol or newly opened, anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Bath sonicator or heating block

Procedure:

- Weighing the Compound: Accurately weigh the desired amount of **R121919** powder using a calibrated analytical balance and place it into a sterile vial.
- Adding Solvent: Add the calculated volume of the chosen solvent (DMSO or ethanol) to the vial to achieve the target concentration.
- Dissolution:
 - Vortex the solution for 30-60 seconds to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. [\[1\]](#)
 - Alternatively, for DMSO, gentle warming (e.g., 37°C) can be applied for a short period. [\[8\]](#)
 - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solutions at -20°C or -80°C for long-term stability. In solvent, **R121919** can be stored for up to 1 year at -20°C or 2 years at -80°C. [\[1\]](#)

General Protocol for Solubility Determination

This protocol provides a general workflow for determining the solubility of a compound like **R121919** in a specific solvent.



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Figure 2: Experimental Workflow for Solubility Testing.

Procedure:

- Preparation: Add a pre-weighed amount of **R121919** to a vial.
- Solvent Addition: Add the selected solvent in small, precise increments.
- Equilibration: After each addition, vigorously mix the sample using a vortexer. If necessary, use a bath sonicator to aid dissolution. Allow the solution to equilibrate at a controlled temperature.
- Observation: Visually inspect the solution for any undissolved particles.
- Separation and Analysis: If undissolved solid remains, centrifuge the sample to pellet the solid. Carefully remove the supernatant.
- Quantification: Determine the concentration of **R121919** in the supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC). The measured concentration represents the solubility under the tested conditions.

Safety and Handling

- Always handle **R121919** in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Refer to the Safety Data Sheet (SDS) for complete safety and handling information.
- DMSO is known to enhance the penetration of substances through the skin. Take extra precautions when using DMSO as a solvent.

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